

Personal protective equipment for handling 2-(4-Aminophenyl)ethanol

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)ethanol

Cat. No.: B086761

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Essential Safety and Handling Guide for 2-(4-Aminophenyl)ethanol

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **2-(4-Aminophenyl)ethanol**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risks.

Chemical and Physical Properties

A summary of the key quantitative data for **2-(4-Aminophenyl)ethanol** is presented below for quick reference.

Property	Value	Source
CAS Number	104-10-9	[1]
Molecular Formula	C8H11NO	
Molecular Weight	137.18 g/mol	
Melting Point	107-110 °C (lit.)	[2]
Boiling Point	255 °C	[2]
Form	Crystals	[2]
Color	Light brown to brown	[2]
Solubility	Soluble in methanol	[2][3]

Hazard Identification and Personal Protective Equipment (PPE)

2-(4-Aminophenyl)ethanol is classified as a hazardous chemical.[1] It is crucial to use appropriate personal protective equipment (PPE) to prevent exposure.

Hazard Statements:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

Recommended Personal Protective Equipment:

Protection Type	Recommended PPE	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards.	To protect against eye irritation or serious eye damage from dust or splashes.[1][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat or disposable gown.	To prevent skin irritation upon contact.[1][4] Contaminated clothing should be removed and washed before reuse.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the powder form to avoid inhaling dust.[4]	To prevent respiratory tract irritation.

Operational and Handling Procedures

Strict adherence to the following procedures is mandatory when working with **2-(4-Aminophenyl)ethanol**.

Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to minimize dust inhalation.[1]

Handling:

- Read and understand the Safety Data Sheet (SDS) before use.
- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing.[1]
- Avoid generating dust when handling the solid.[1]
- Wash hands thoroughly after handling.[1]

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] The compound is air-sensitive and should be stored under an inert atmosphere.[3]
- Keep away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[1]

Emergency and First-Aid Measures

In case of exposure, follow these immediate first-aid protocols.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, call a poison center or doctor.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[1] Remove and wash contaminated clothing before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1]
Ingestion	Do NOT induce vomiting. Immediately have the victim drink water (two glasses at most). Consult a physician.

Disposal Plan

All waste containing **2-(4-Aminophenyl)ethanol** must be treated as hazardous waste.

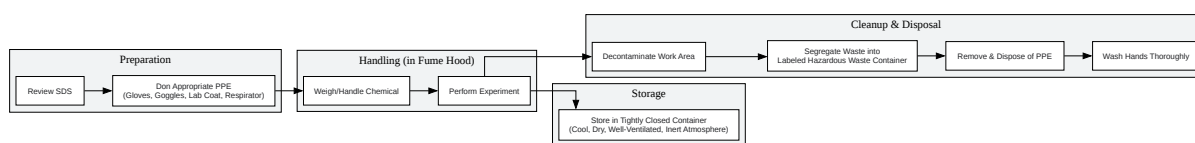
Disposal Protocol:

- Collect waste in a suitable, labeled, and tightly closed container.[1]
- Do not mix with other waste.

- Dispose of the contents and container to an approved waste disposal plant.[1]
- Follow all local, regional, and national hazardous waste regulations.[1]
- Handle uncleaned containers as you would the product itself.

Workflow for Safe Handling of 2-(4-Aminophenyl)ethanol

The following diagram illustrates the key steps for safely handling this chemical from preparation to disposal.



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Caption: Workflow for the safe handling of **2-(4-Aminophenyl)ethanol**.

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